

An In-depth Technical Guide to 3-Ethyl-4-methylpentanoic Acid

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Compound of Interest

Compound Name: 3-Ethyl-4-methylpentanoic acid

Cat. No.: B2598033

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CAS Number: 60308-89-6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Ethyl-4-methylpentanoic acid**, a branched-chain fatty acid (BCFA). While specific research on this particular molecule is limited, this document consolidates available physicochemical data, proposes a detailed synthetic route, and explores potential biological activities based on the broader class of BCFAs, offering a valuable resource for those in research and drug development.

Physicochemical Properties

Quantitative data for **3-Ethyl-4-methylpentanoic acid** is summarized in the table below. Experimental values for properties such as melting and boiling points are not readily available in the literature; therefore, some values are predicted.

Property	Value	Source
Molecular Formula	C8H16O2	PubChem[1]
Molecular Weight	144.21 g/mol	PubChem[1]
IUPAC Name	3-ethyl-4-methylpentanoic acid	PubChem[1]
Canonical SMILES	CCC(CC(=O)O)C(C)C	PubChem[1]
InChI Key	JOTRMYCCALXLNJ-UHFFFAOYSA-N	PubChem[1]
CAS Number	60308-89-6	PubChem[1]
Predicted XLogP3	2.4	PubChem[1]
Predicted Boiling Point	Not Available	
Predicted Melting Point	Not Available	
Solubility	Not Available	
Hazards	Causes skin irritation, serious eye damage, and may cause respiratory irritation.	PubChem[1]

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **3-Ethyl-4-methylpentanoic acid** is not explicitly documented in readily available literature. However, a plausible and efficient route is via the malonic ester synthesis, a well-established method for preparing substituted carboxylic acids. The following protocol is adapted from the known synthesis of similar branched-chain fatty acids, such as 3-methylpentanoic acid.

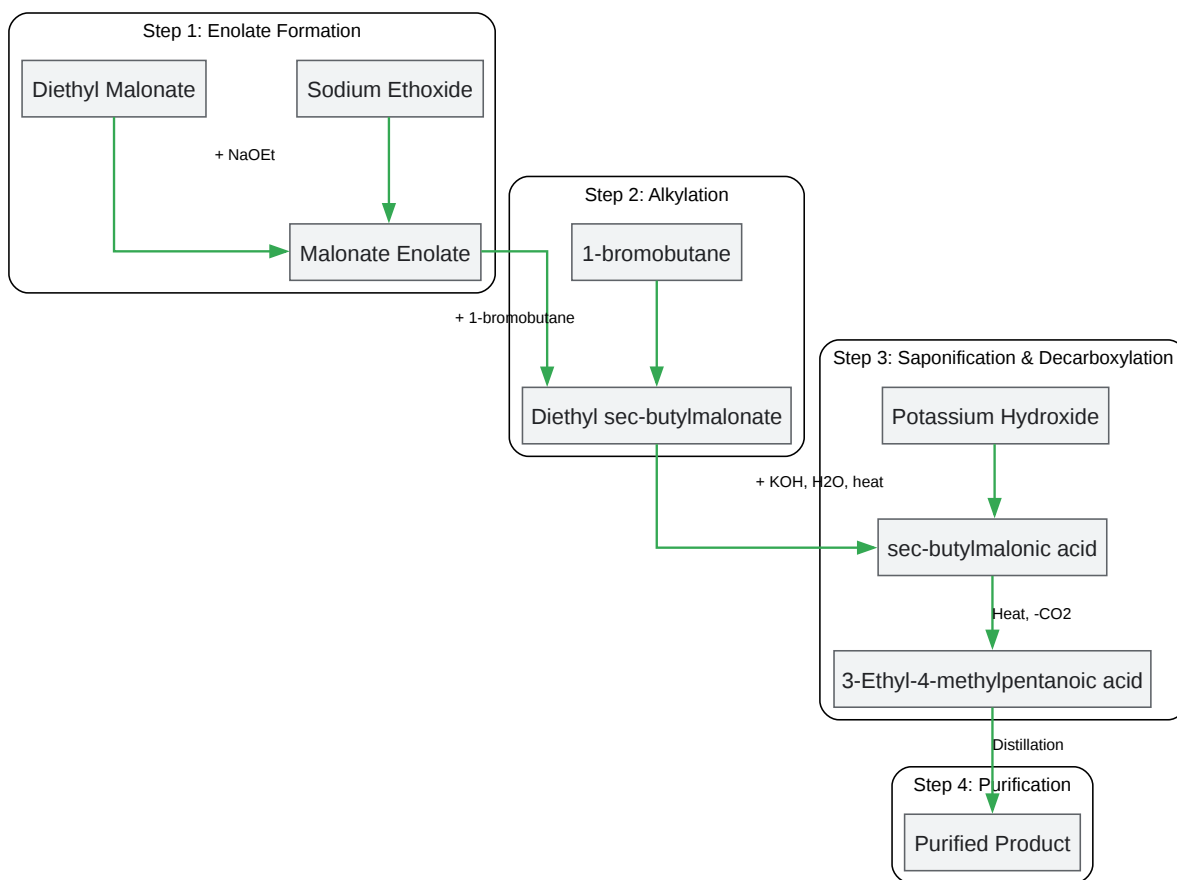
Proposed Synthesis: Malonic Ester Synthesis

This method involves the alkylation of diethyl malonate. To achieve the desired substitution pattern of **3-Ethyl-4-methylpentanoic acid**, a sequential alkylation approach would be necessary.

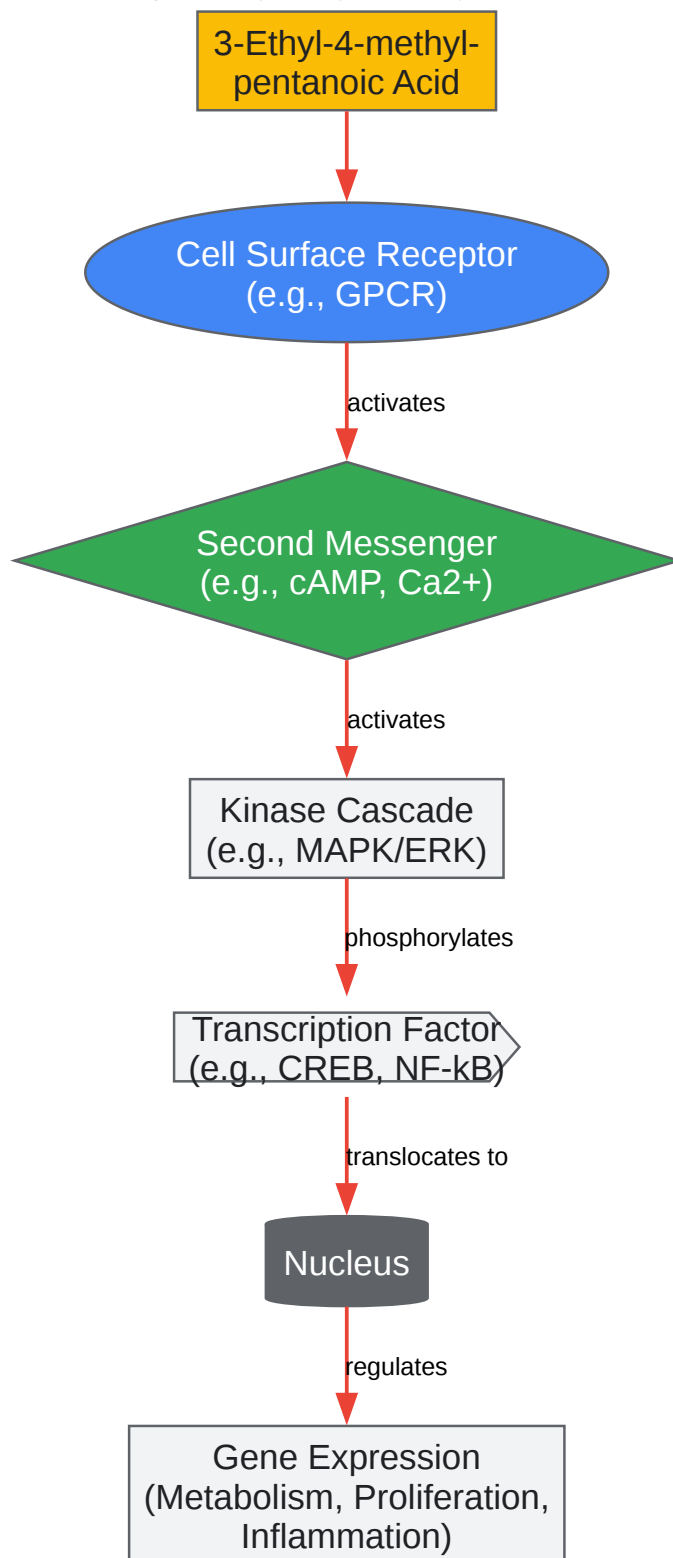
Experimental Protocol:

- **Enolate Formation:** Sodium ethoxide is prepared by dissolving sodium metal in absolute ethanol under an inert atmosphere (e.g., nitrogen or argon). Diethyl malonate is then added dropwise to the sodium ethoxide solution at room temperature to form the sodium enolate of diethyl malonate.
- **First Alkylation:** 1-bromobutane is added to the solution of the malonate enolate. The reaction mixture is heated to reflux to facilitate the SN2 reaction, yielding diethyl (1-butyl)malonate.
- **Second Enolate Formation:** A second equivalent of sodium ethoxide is added to the reaction mixture to deprotonate the remaining acidic proton on the alpha-carbon of the diethyl (1-butyl)malonate.
- **Second Alkylation:** Ethyl iodide is then added to the reaction mixture, and the solution is refluxed to introduce the ethyl group, forming diethyl (1-butyl)(1-ethyl)malonate.
- **Hydrolysis and Decarboxylation:** The resulting dialkylated malonic ester is saponified using a strong base, such as potassium hydroxide, in an aqueous or alcoholic solution, followed by heating. This hydrolyzes the ester groups to carboxylates. The reaction mixture is then acidified with a strong acid, like sulfuric acid, which protonates the carboxylates to form the dicarboxylic acid. Upon further heating, this intermediate undergoes decarboxylation to yield the final product, **3-Ethyl-4-methylpentanoic acid**.
- **Purification:** The crude product can be purified by distillation under reduced pressure or by column chromatography.

Synthesis Workflow for 3-Ethyl-4-methylpentanoic Acid



Conceptual Signaling Pathway for a BCFA

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References

- 1. pubs.acs.org [pubs.acs.org]
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